

# Bioresmethrin aquatic toxicity compared to other insecticides

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Bioresmethrin

CAS No.: 28434-01-7

Cat. No.: S521289

[Get Quote](#)

## Aquatic Toxicity Comparison of Insecticides

The table below summarizes available aquatic toxicity data for **Bioresmethrin** and several other insecticides, using established regulatory benchmarks where possible.

Insecticide	Chemical Class	Freshwater Fish Acute ( $\mu\text{g/L}$ )	Freshwater Invertebrates Acute ( $\mu\text{g/L}$ )	Source of Data
Bioresmethrin	Pyrethroid	Highly Toxic (No specific value found)	Highly Toxic (No specific value found)	PPDB [1]
Chlorpyrifos	Organophosphate	1.6	0.52	US EPA Aquatic Life Benchmarks [2]
Imidacloprid	Neonicotinoid	> 50,000	10.5	US EPA Aquatic Life Benchmarks [2]
Acetamiprid	Neonicotinoid	> 50,000	10.5	US EPA Aquatic Life Benchmarks

Insecticide	Chemical Class	Freshwater Fish Acute ( $\mu\text{g/L}$ )	Freshwater Invertebrates Acute ( $\mu\text{g/L}$ )	Source of Data
				[2]
Abamectin	Avermectin	1.6	0.01	US EPA Aquatic Life Benchmarks [2]
Spinosad	Spinosyn	4.4 (Daphnids)	0.34 (Daphnids)	PPDB (via [3])

### Key Comparisons:

- **Bioresmethrin** is qualitatively described as **highly toxic to fish and aquatic invertebrates** [1]. Its high octanol-water partition coefficient ( $\text{Log } P = 4.7$ ) suggests a potential for bioaccumulation [1].
- **Chlorpyrifos and Abamectin** show extreme acute toxicity to aquatic invertebrates, with benchmark values far lower than many other insecticides [2].
- **Neonicotinoids** like Imidacloprid and Acetamiprid exhibit remarkably high toxicity to aquatic invertebrates while showing relatively low toxicity to fish [2].

## Standardized Experimental Protocols

The toxicity data in regulatory benchmarks is generated through internationally standardized test guidelines. The following key methodologies are mandated for the data presented in the table above [4] [2].

The Organization for Economic Co-operation and Development (OECD) Test Guidelines are the global standard for these tests. Recent 2025 updates promote best practices, including the collection of tissue samples for advanced 'omics' analysis in tests like OECD 203 (Fish Acute) and 210 (Fish Early-life Stage) [4] [5] [6].

## Insights on Data Gaps and Modern Context

- **Bioresmethrin Data:** The lack of quantitative benchmarks suggests it may not be currently under active regulatory review in major regions like the EU and US [1]. The PPDB notes it is "not approved" in the EU [1].

- **Emerging Concerns:** Modern research highlights complex environmental interactions, such as **synergistic toxicity** where microplastics can adsorb insecticides like Chlorpyrifos, increasing their bioavailability and toxicity to aquatic organisms [7]. Another study points to **point-source pollution** from biofuel facilities causing unprecedented concentrations of pesticides in water [8].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. (Ref: FMC 17370) Bioresmethrin [sitem.herts.ac.uk]
2. Aquatic Life Benchmarks and Ecological Risk Assessments ... [epa.gov]
3. Toxicological Comparison of Pesticide Active Substances ... [pmc.ncbi.nlm.nih.gov]
4. Guidelines for the Testing of Chemicals [oecd.org]
5. OECD Test Guidelines Update [enviresearch.com]
6. OECD Chemical Testing Guidelines 2025 Updated [auxilife.com]
7. Research Finds Heightened Toxicity to Aquatic Organisms ... [beyondpesticides.org]
8. Aquatic occurrence, fate and potential ecotoxicity of ... [sciencedirect.com]

To cite this document: Smolecule. [Bioresmethrin aquatic toxicity compared to other insecticides].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b521289#bioresmethrin-aquatic-toxicity-compared-to-other-insecticides>]

---

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)